

An In-depth Technical Guide on 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

Cat. No.: B1354997

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Introduction

4-(Hydroxymethyl)-2-iodo-6-methoxyphenol, also known as 5-iodovanillyl alcohol, is a halogenated derivative of vanillyl alcohol. Vanillyl alcohol itself is a naturally occurring compound found in various plants and is structurally related to vanillin, the primary component of vanilla extract. The introduction of an iodine atom to the aromatic ring is anticipated to modify the parent molecule's physicochemical properties and biological activities. This guide provides a comprehensive overview of the available information on **4-(hydroxymethyl)-2-iodo-6-methoxyphenol**, including its synthesis, physicochemical properties, and potential biological activities inferred from structurally related compounds. Due to the limited specific literature on this compound, this guide also presents detailed, plausible experimental protocols and workflows for its synthesis and biological evaluation.

Physicochemical Properties

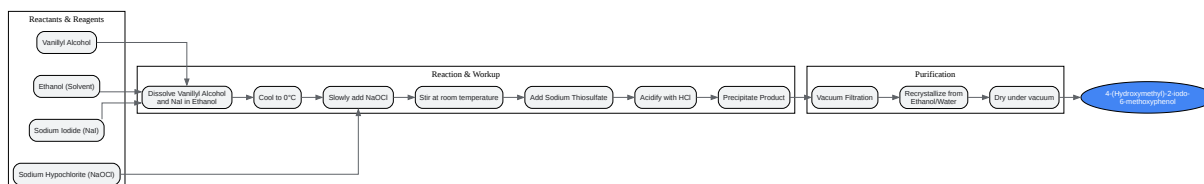
While extensive experimental data for **4-(hydroxymethyl)-2-iodo-6-methoxyphenol** is not readily available in the peer-reviewed literature, basic properties can be collated from chemical supplier databases.^{[1][2][3][4]}

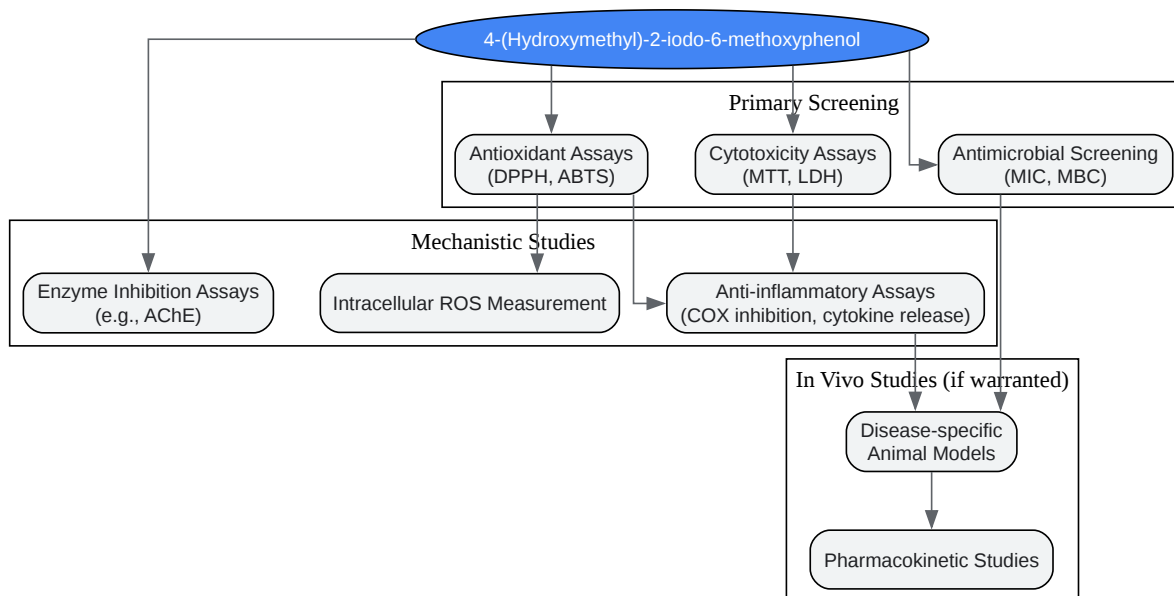
Property	Value	Source
CAS Number	37987-21-6	[1] [2] [3]
Molecular Formula	C ₈ H ₉ IO ₃	[1] [2] [3]
Molecular Weight	280.06 g/mol	[2] [3]
Synonyms	5-Iodovanillyl alcohol, 3-Iodo-4-hydroxy-5-methoxybenzenemethanol	[2]
Purity	Typically available at ≥95%	[4]
LogP (calculated)	1.49770	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]

Synthesis of 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

There is no detailed published protocol for the synthesis of **4-(hydroxymethyl)-2-iodo-6-methoxyphenol**. However, a plausible and efficient synthesis can be adapted from the well-documented electrophilic iodination of its aldehyde analog, vanillin.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The proposed synthesis involves the direct iodination of vanillyl alcohol using sodium iodide and sodium hypochlorite (household bleach) as the oxidizing agent.

Proposed Synthetic Workflow





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